

# Application Notes and Protocols for Spectral Analysis of HH54 Observational Data

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## Compound of Interest

Compound Name: HH54  
CAS No.: 61369-04-8  
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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Herbig-Haro (HH) objects are luminous nebulae associated with newborn stars, formed when jets of gas ejected from these young stars collide with surrounding clouds of gas and dust at high speeds. **HH54**, located in the Chamaeleon II star-forming region, is a bright, nearby shock region that serves as an excellent laboratory for studying the physical and chemical processes associated with star formation.<sup>[1][2]</sup> The spectral analysis of **HH54** provides crucial insights into the kinematics, excitation, and chemical composition of the shocked gas, which is essential for understanding the interaction of stellar outflows with the interstellar medium. These notes provide an overview of the techniques and protocols for the spectral analysis of observational data from **HH54**.

## Observational Techniques and Data Acquisition

The spectral analysis of **HH54** involves observations across a wide range of the electromagnetic spectrum, from the near-infrared (NIR) to the far-infrared (FIR). Different

telescopes and instruments are utilized to probe various molecular and atomic species, each tracing different physical conditions within the shocked gas.

### 1. High-Resolution Near-Infrared Spectroscopy:

- Objective: To resolve the velocity components of molecular hydrogen (H<sub>2</sub>) emission lines, which are key tracers of warm molecular gas.
- Instrumentation: The Cryogenic High-Resolution Infrared Echelle Spectrograph (CRIRES) on the Very Large Telescope (VLT) is a suitable instrument.
- Protocol:
  - Target the bright knots within **HH54** (e.g., **HH54C1/C2**).
  - Obtain high spectral resolution observations of specific H<sub>2</sub> transitions, such as 0-0 S(4), 0-0 S(9), and 1-0 S(1).[\[1\]](#)[\[2\]](#)
  - Employ standard nodding techniques to subtract the sky background.
  - Reduce the data using the standard CRIRES pipeline, which includes flat-fielding, wavelength calibration, and correction for telluric absorption.

### 2. Far-Infrared and Submillimeter Spectroscopy:

- Objective: To observe emission from key molecules like water (H<sub>2</sub>O) and carbon monoxide (CO), which are important coolants in shocked gas.
- Instrumentation: The Herschel Space Observatory's Heterodyne Instrument for the Far-Infrared (HIFI) and the Infrared Space Observatory (ISO) have been instrumental for these observations.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Protocol:
  - Target the main emission region of **HH54**.
  - Obtain spectra of targeted molecular lines, such as the H<sub>2</sub>O (2<sub>12</sub>-1<sub>01</sub>) line at 1670 GHz and various high-J CO transitions.[\[1\]](#)[\[2\]](#)

- For HIFI data, use the Herschel Interactive Processing Environment (HIPE) for data reduction, including flagging of bad data, calibration, and baseline subtraction. Further analysis can be performed using software like GILDAS.[2]
- For ISO data, process the Long Wavelength Spectrometer (LWS) data to obtain fluxes of molecular and atomic lines.[3][6]

### 3. Mid-Infrared Spectroscopy:

- Objective: To map the spatial distribution and excitation of H<sub>2</sub> pure rotational lines and other molecular features.
- Instrumentation: The Infrared Spectrograph (IRS) on the Spitzer Space Telescope.
- Protocol:
  - Perform spectral mapping of the **HH54** region to capture the spatial variation of emission lines.
  - Observe a range of H<sub>2</sub> pure-rotational lines from S(0) to S(7).[7]
  - Reduce the data using the Spitzer IRS pipeline to produce calibrated spectral cubes.

## Data Analysis and Interpretation

The analysis of the spectral data aims to determine the physical conditions of the gas in **HH54**, such as temperature, density, velocity, and molecular abundances. This is achieved by comparing the observational data with theoretical shock models.

### 1. Line Profile Analysis:

- The high spectral resolution data allows for the detailed analysis of line profiles. Different velocity components can be identified, corresponding to different physical regions within the shock.[1][2]
- For instance, observations of **HH54** have shown a clear velocity separation between different H<sub>2</sub> lines, with the lower excitation 0-0 S(4) line peaking at a different velocity than the more

excited 0-0 S(9) and 1-0 S(1) lines.[1][2][8] This indicates the presence of at least two distinct gas components at different excitations and velocities.[2]

## 2. Excitation Analysis:

- **Rotation Diagrams:** For molecules like H<sub>2</sub>, where multiple lines from different energy levels are observed, rotation diagrams can be constructed to estimate the excitation temperature. Analysis of H<sub>2</sub> lines in **HH54** suggests a mixture of temperatures in the range of 400-1200 K. [1][2]
- **Large Velocity Gradient (LVG) Modeling:** For molecules like CO and H<sub>2</sub>O, where optical depth effects can be significant, LVG models are used to derive the kinetic temperature, density, and column densities from the observed line intensities.[3][9]

## 3. Shock Models:

- The derived physical parameters are compared with predictions from shock models to understand the nature of the shocks in **HH54**.
- The emission from **HH54** has been interpreted in the context of both non-dissociative (C-type) and dissociative (J-type) shocks.[4][5]
- A multi-species analysis combining H<sub>2</sub>, CO, and H<sub>2</sub>O data suggests that a J-type shock model with a magnetic precursor can account for the observed molecular emission.[3][6]

# Quantitative Data Summary

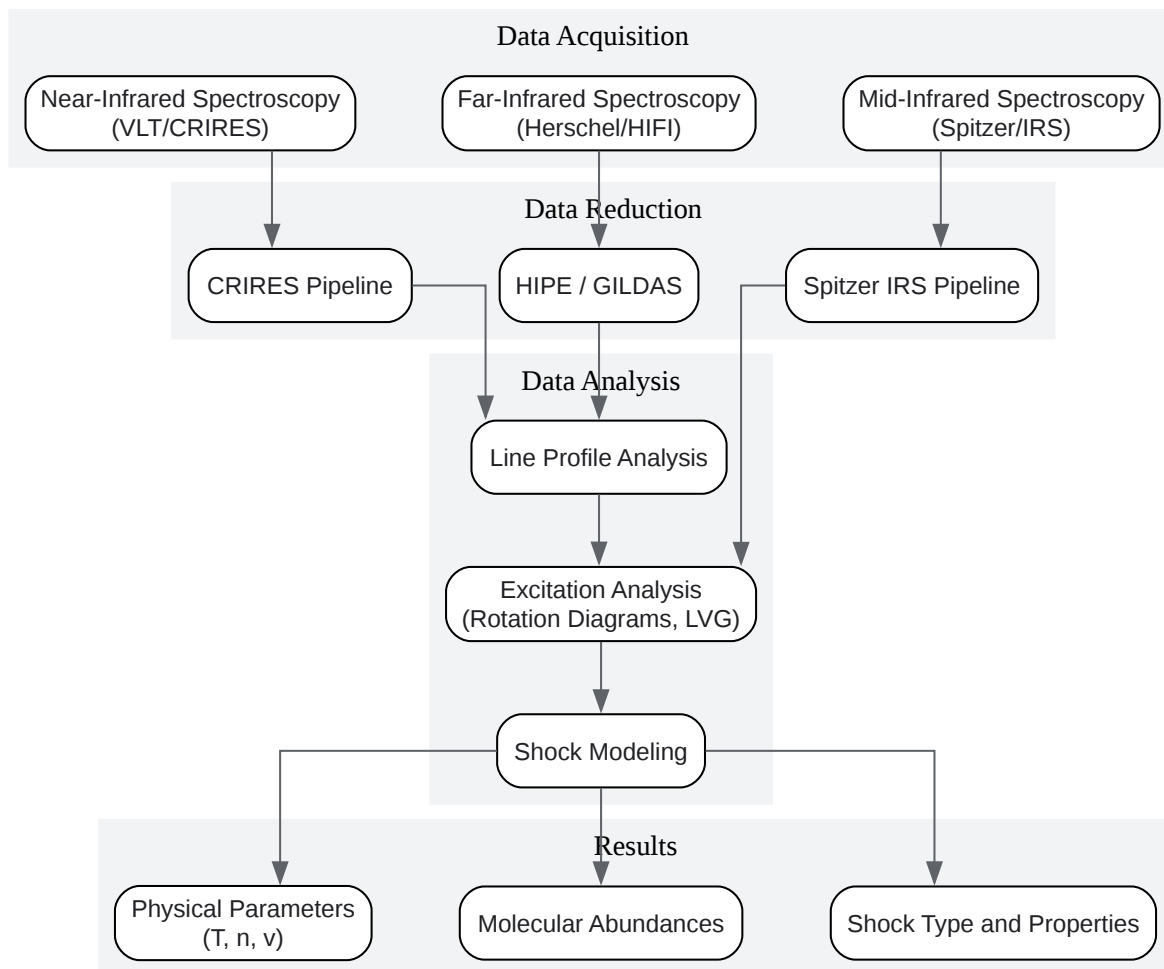
The following tables summarize key quantitative data derived from the spectral analysis of **HH54**.

Parameter	H <sub>2</sub> 0-0 S(4) Component	H <sub>2</sub> 1-0 S(1) & 0-0 S(9) Component	Reference
Peak Velocity (km/s)	-7	-15	[1][2]
Gas Temperature (K)	700 - 1000	> 1000	[1][2]

Molecule	**Abundance (relative to H <sub>2</sub> ) **	Notes	Reference
H <sub>2</sub> O	< 1.4 x 10 <sup>-5</sup>	In the shocked gas associated with the H <sub>2</sub> 0-0 S(4) component.	[1][2]
H <sub>2</sub> O	~7 x 10 <sup>-5</sup>	Predicted by a J-type shock model with a magnetic precursor.	[3][6]
H <sub>2</sub> O	~1 x 10 <sup>-5</sup>	Derived from a best-fit model to CO emission.	[4][5][10]

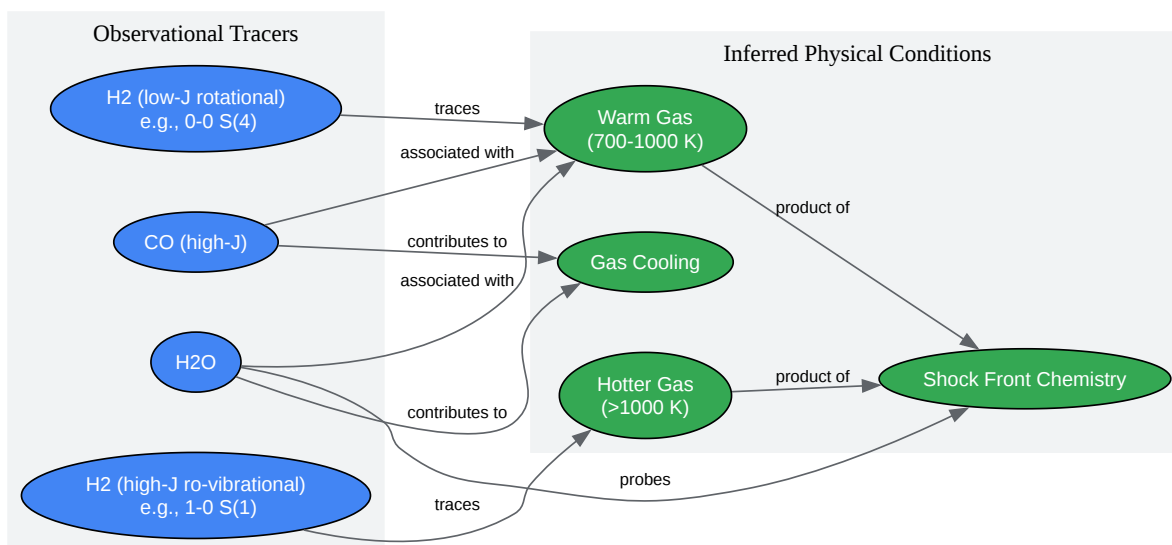
Shock Model Parameters (J-type with magnetic precursor)	Value	Reference
Shock Velocity (km/s)	18	[3][6]
Pre-shock Density (n <sub>H</sub> cm <sup>-3</sup> )	10 <sup>4</sup>	[3][6]
Magnetic Field (μG)	100	[3][6]
Shock Age (yr)	400	[3][6]

## Visualizations



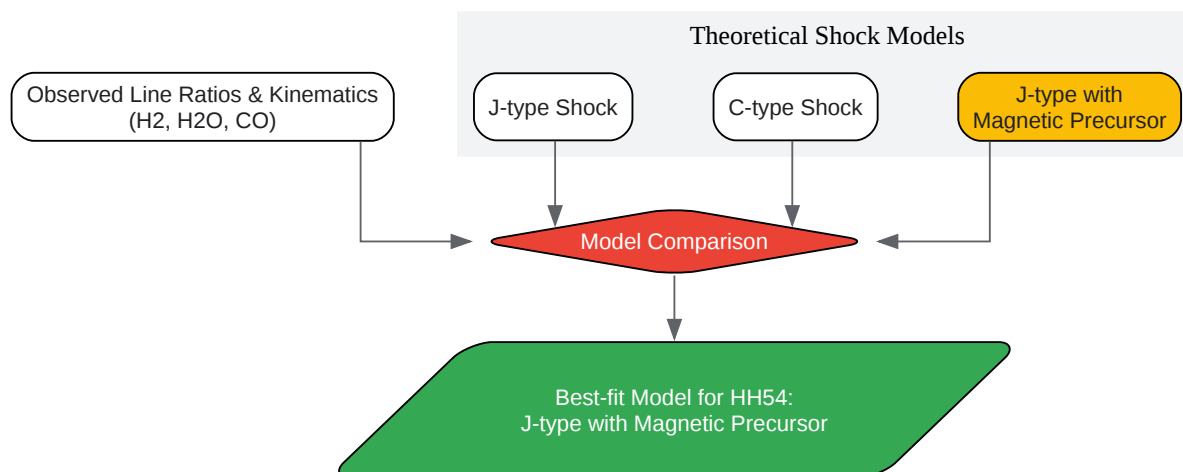
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Caption: Workflow for **HH54** spectral data analysis.



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Caption: Relationship between observed species and gas conditions.



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Caption: Pathway for shock model interpretation.

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